

Application Note: Preparation of 10 mM Ac-Tyr-OMe Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ac-Tyr-OMe H2O

CAS No.: 210557-95-2

Cat. No.: B3049565

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Abstract

This guide details the precise protocol for preparing a 10 mM stock solution of N-Acetyl-L-tyrosine methyl ester (Ac-Tyr-OMe) in Dimethyl Sulfoxide (DMSO). Ac-Tyr-OMe is a specific esterase and chymotrypsin substrate widely used in kinetic assays and peptide synthesis. This protocol addresses critical solubility parameters, hygroscopic instability, and concentration verification via UV-Vis spectroscopy to ensure experimental reproducibility.

Introduction & Scientific Rationale

Compound Profile[1][2]

- Compound Name: N-Acetyl-L-tyrosine methyl ester (Ac-Tyr-OMe)
- CAS Number: 2440-79-1
- Molecular Formula:
- Molecular Weight: 237.25 g/mol

- Solubility: Soluble in organic solvents (DMSO, Methanol); limited stability in aqueous buffers due to ester hydrolysis.

Solvent Selection: Why DMSO?

Dimethyl Sulfoxide (DMSO) is the preferred solvent for Ac-Tyr-OMe stock solutions due to its aprotic polarity, which disrupts intermolecular hydrogen bonding without chemically reacting with the ester linkage under storage conditions.

- Critical Constraint: DMSO is highly hygroscopic. Absorbed atmospheric water can catalyze the hydrolysis of the methyl ester to the free acid (Ac-Tyr-OH), altering enzyme kinetics. Therefore, anhydrous DMSO ($\leq 0.05\%$ water) is strictly required.

Material Specifications

Reagent/Equipment	Specification	Purpose
Ac-Tyr-OMe	Purity $\geq 98\%$ (HPLC), CAS: 2440-79-1	Substrate
DMSO	Anhydrous, $\geq 99.9\%$, stored under desiccant	Solvent
Analytical Balance	Readability ± 0.01 mg	Precision Weighing
Vials	Amber glass or Polypropylene (DMSO-compatible)	Light protection
UV-Vis Spectrophotometer	Quartz cuvettes (1 cm pathlength)	QC Verification

Pre-Protocol Calculations

To prepare 10 mL of a 10 mM stock solution:

- Molarity ():
- Volume ():

):

- Molecular Weight (

):

Step-by-Step Protocol

Phase 1: Preparation

- Equilibration: Allow the Ac-Tyr-OMe container to reach room temperature before opening to prevent water condensation on the cold powder.
- Weighing: Weigh 23.73 mg of Ac-Tyr-OMe into a sterile, amber glass vial.
 - Note: If exact mass varies (e.g., 24.1 mg), adjust DMSO volume:

Phase 2: Solubilization

- Solvent Addition: Add 10.0 mL of anhydrous DMSO to the vial.
 - Best Practice: For highest precision, add ~8 mL first, dissolve, then adjust to final volume in a volumetric flask, though direct addition is sufficient for general stock purposes.
- Mixing: Vortex vigorously for 30–60 seconds.
 - Observation: The powder should dissolve rapidly to form a clear, colorless solution. If particles persist, sonicate for 2 minutes at room temperature.

Phase 3: Aliquoting & Storage

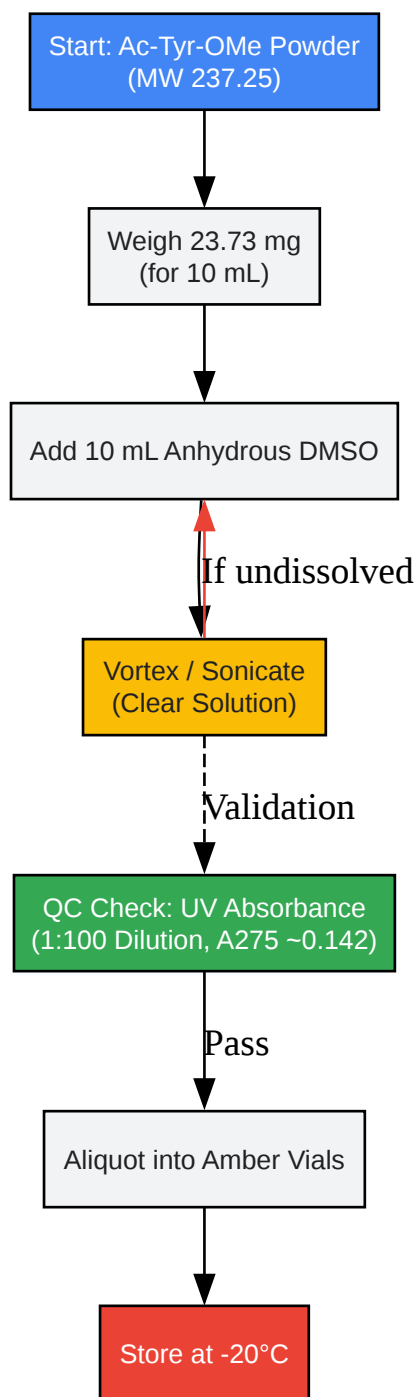
- Aliquoting: Dispense the stock into small aliquots (e.g., 100 μ L or 500 μ L) to avoid repeated freeze-thaw cycles.
- Storage: Store at -20°C.
 - Stability:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Stable for >6 months if kept dry.

Quality Control (QC) & Validation

Trustworthiness Check: Verify the actual concentration using the Beer-Lambert Law ().

- Dilution: Prepare a 1:100 dilution in Phosphate Buffered Saline (PBS, pH 7.4).
 - Take 10 μL of 10 mM Stock + 990 μL PBS.
 - Theoretical Concentration (): 0.1 mM.
- Measurement: Measure Absorbance at 275 nm () using a quartz cuvette. Blank with PBS containing 1% DMSO.
- Calculation:
 - Extinction Coefficient () for Tyrosine derivatives [1].
 - Expected Absorbance: .
 - Acceptance Criteria: should be between 0.135 and 0.150.

Workflow Visualization



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Figure 1: Logical workflow for the preparation and validation of Ac-Tyr-OMe stock solution.

Troubleshooting & Best Practices

Issue	Probable Cause	Corrective Action
Cloudiness/Precipitate	Water contamination in DMSO	Use fresh, anhydrous DMSO. Warm gently to 37°C.
Yellowing of Solution	Oxidation of phenol group	Discard. Store future stocks under Nitrogen/Argon.
Inconsistent Enzyme Rates	Hydrolysis of methyl ester	Verify stock age. Ensure storage at -20°C. Perform QC check.

Safety Note: DMSO permeates skin and can carry dissolved contaminants into the body. Always wear nitrile gloves and safety goggles.

References

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- AskFilo. Molar extinction coefficient for acetyl esters of tyrosine. (Specific reference for acetyl esters).[5] Available at: [\[Link\]](#)

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Sources

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